

# Synonyms and alternative names for 1-Phenylethyl acetate

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## Compound of Interest

Compound Name: 1-Phenylethyl acetate

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An In-depth Technical Guide to **1-Phenylethyl Acetate**: Synonyms, Properties, Synthesis, and Analysis

This technical guide provides a comprehensive overview of **1-Phenylethyl acetate**, a versatile organic compound with significant applications in the fragrance, flavor, and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, synthesis protocols, and analytical methodologies.

## Nomenclature and Identification

**1-Phenylethyl acetate** is known by a variety of synonyms and alternative names, reflecting its widespread use and chemical nature. Proper identification is crucial for scientific and commercial purposes.

Synonyms and Alternative Names:

- $\alpha$ -Methylbenzyl acetate
- Styrallyl acetate
- Methyl phenyl carbonyl acetate
- Gardenol

- (1R)-1-phenylethyl acetate
- (1S)-1-phenylethyl acetate
- (±)-α-Methylbenzyl acetate
- (±)-α-Phenethyl acetate
- 1-Acetoxy-1-phenylethane
- Benzenemethanol, α-methyl-, acetate
- sec-Phenylethyl acetate

Chemical Identifiers:

Identifier	Value
CAS Number	93-92-5[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> [1]
Molecular Weight	164.20 g/mol [2][3]
IUPAC Name	1-phenylethyl acetate[4]
InChI Key	QUMXDOLUJCHOAY-UHFFFAOYSA-N[2]
SMILES	CC(C1=CC=CC=C1)OC(=O)C[4]

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **1-Phenylethyl acetate** is presented below for easy reference.

Table 1: Physicochemical Properties of **1-Phenylethyl Acetate**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pleasant, fruity, floral	[5]
Boiling Point	212 °C at 1013 hPa	[2][3]
Melting Point	-60 °C	[2][3]
Density	1.03 g/cm <sup>3</sup> at 20 °C	[2][3]
Refractive Index (n <sub>20/D</sub> )	1.492 - 1.497	[1]
Flash Point	91 °C	[2][3]
Autoignition Temperature	450 °C	[2][3]
Solubility	Insoluble in water; soluble in organic solvents and oils	[6]

Table 2: Spectroscopic Data for **1-Phenylethyl Acetate**

Spectroscopy	Key Data Points
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 7.32 – 7.20 (m, 5H, Ar-H), 5.85 (q, J=6.6 Hz, 1H, CH), 2.04 (s, 3H, COCH <sub>3</sub> ), 1.51 (d, J=6.6 Hz, 3H, CH <sub>3</sub> )
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 170.4, 141.9, 128.5, 127.6, 125.9, 72.3, 22.2, 21.3
IR (Infrared)	Major peaks at approximately 1745 cm <sup>-1</sup> (C=O, ester), 1240 cm <sup>-1</sup> (C-O, ester), 3030 cm <sup>-1</sup> (C-H, aromatic), 2980 cm <sup>-1</sup> (C-H, aliphatic)
Mass Spectrometry (EI-MS)	Major fragments (m/z): 104, 122, 43, 105, 77[1]

## Synthesis of 1-Phenylethyl Acetate

**1-Phenylethyl acetate** can be synthesized through several routes, including chemical and enzymatic methods.

## Chemical Synthesis: Esterification of 1-Phenylethanol

A common laboratory and industrial method for the synthesis of **1-Phenylethyl acetate** is the Fischer esterification of 1-phenylethanol with acetic acid, typically in the presence of an acid catalyst. An alternative approach involves the use of acetic anhydride, which can lead to higher yields.<sup>[7]</sup> A general procedure is outlined below.

### Experimental Protocol:

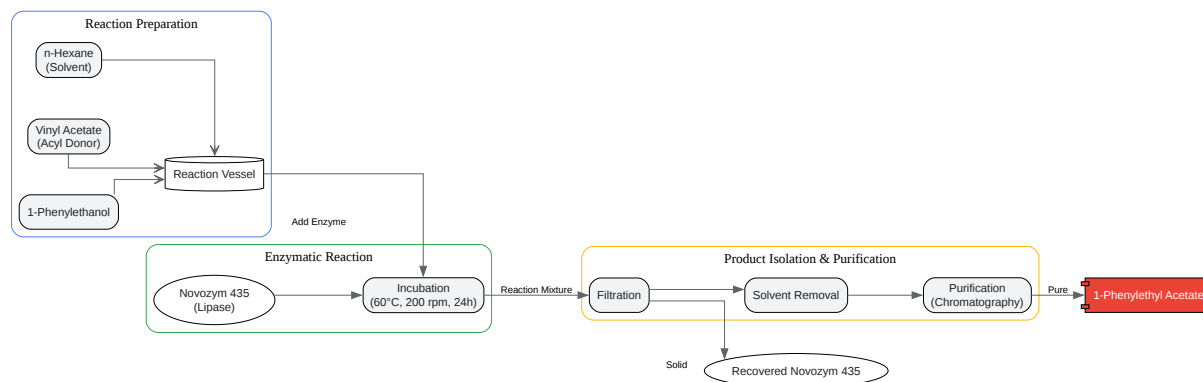
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-phenylethanol (1.0 eq), acetic anhydride (1.2 eq), and a catalytic amount of a strong acid (e.g., sulfuric acid) or a Lewis acid.
- **Reaction:** Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Carefully add water to quench the excess acetic anhydride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- **Washing:** Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize the acidic catalyst and any remaining acetic acid, followed by a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield pure **1-Phenylethyl acetate**.

## Enzymatic Synthesis: Kinetic Resolution

Enzymatic synthesis offers a green and highly selective alternative for producing enantiomerically pure **1-Phenylethyl acetate**. Lipases are commonly used to catalyze the esterification or transesterification of 1-phenylethanol.<sup>[8]</sup>

Experimental Protocol (using Novozym 435):[\[8\]](#)

- **Reaction Mixture:** In a suitable reaction vessel, dissolve 1-phenylethanol (e.g., 100 mmol/L) and an acyl donor such as vinyl acetate (e.g., 500 mmol/L) in an organic solvent (e.g., n-hexane).[\[8\]](#)
- **Enzyme Addition:** Add Novozym 435 lipase (e.g., 40 mg/mL) to the reaction mixture.[\[8\]](#)
- **Incubation:** Incubate the mixture at a controlled temperature (e.g., 60°C) with constant agitation (e.g., 200 rpm) for a specified period (e.g., 24 hours).[\[8\]](#)
- **Monitoring:** Monitor the reaction progress by taking samples at regular intervals and analyzing them by gas chromatography.[\[8\]](#)
- **Enzyme Recovery:** Upon completion, the immobilized enzyme can be recovered by filtration for reuse.[\[8\]](#)
- **Product Isolation:** The product, **1-Phenylethyl acetate**, can be isolated from the reaction mixture after removing the solvent. Further purification can be achieved through chromatography if required.



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*Enzymatic synthesis workflow for **1-Phenylethyl acetate**.*

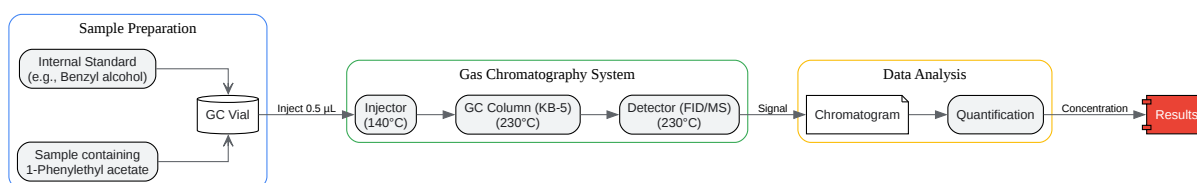
## Analytical Methods

Accurate analysis of **1-Phenylethyl acetate** is essential for quality control and research purposes. Gas chromatography is the most common technique employed.

Gas Chromatography (GC) Analysis Protocol:[8]

- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS).

- Column: A capillary column suitable for separating volatile organic compounds, such as a KB-5 (30 m x 0.32 mm x 0.25  $\mu$ m).[8]
- Carrier Gas: Nitrogen at a specified pressure (e.g., 0.1 MPa).[8]
- Flow Rates: Hydrogen at 30 mL/min and air at 300 mL/min for FID.[8]
- Temperatures:
  - Injector: 140°C[8]
  - Column: 230°C (isothermal)[8]
  - Detector: 230°C[8]
- Injection Volume: 0.5  $\mu$ L[8]
- Internal Standard: Benzyl alcohol can be used as an internal standard for quantitative analysis.[8]



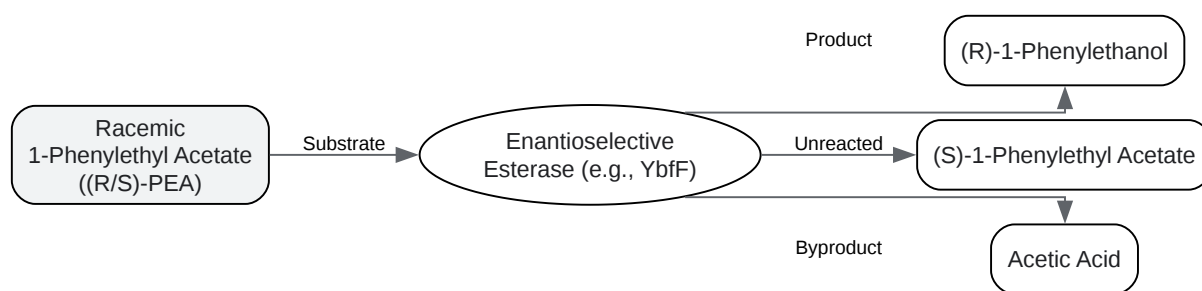
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*Workflow for the analysis of **1-Phenylethyl acetate** by Gas Chromatography.*

## Biological Activity and Significance

The biological activity of **1-Phenylethyl acetate** is an area of ongoing research. While it is primarily known for its sensory properties, some studies have investigated its interactions with biological systems.

- **Enzymatic Hydrolysis:** Esterases, such as those from *Bacillus licheniformis* and *Pseudomonas fluorescens*, can catalyze the hydrolysis of **1-Phenylethyl acetate**.<sup>[9]</sup> Notably, some of these enzymes exhibit high enantioselectivity, preferentially hydrolyzing one enantiomer over the other.<sup>[9]</sup> For instance, the YbfF esterase from *E. coli* selectively hydrolyzes (R)-**1-phenylethyl acetate** to produce (R)-1-phenylethanol with high enantiomeric excess.<sup>[9]</sup> This characteristic is valuable for the production of chiral alcohols, which are important building blocks in the synthesis of pharmaceuticals.
- **Antimicrobial and Antifungal Activity:** While direct data for **1-Phenylethyl acetate** is limited, related compounds such as phenyl acetate and its derivatives have shown some antimicrobial and antifungal properties. For example, methyl phenylacetate has demonstrated inhibitory effects against *Escherichia coli*.<sup>[10]</sup>
- **Signaling Pathways:** Currently, there is a lack of specific information detailing the involvement of **1-Phenylethyl acetate** in defined cellular signaling pathways. Its biological effects are likely mediated through its interaction with enzymes, such as esterases, or potentially through non-specific membrane effects due to its lipophilic nature. Further research is needed to elucidate any specific signaling roles.



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*Enantioselective hydrolysis of racemic **1-Phenylethyl acetate** by an esterase.*



## Conclusion

**1-Phenylethyl acetate** is a well-characterized compound with a range of synonyms and established analytical and synthesis protocols. Its pleasant aroma has secured its place in the flavor and fragrance industries, while its chemical properties make it a useful intermediate in organic synthesis. The growing interest in biocatalysis has highlighted the potential for producing enantiomerically pure forms of this and related compounds, opening up new avenues for its application in the pharmaceutical and fine chemical sectors. Further research into its biological activities may reveal additional therapeutic or industrial potential.

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